

Application of Citral Oxime in the Fragrance Industry: Application Notes and Protocols

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Compound of Interest

Compound Name: Citral oxime

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Introduction

Citral oxime, a derivative of the naturally occurring aldehyde citral, is a versatile ingredient in the fragrance industry, valued for its unique and persistent odor profile. Unlike its precursor, citral, which possesses a strong, fresh lemon scent, **citral oxime** offers a more complex character, often described as having green, citrus, and slightly floral nuances. Its increased stability compared to citral makes it a valuable component in a wide range of fragranced products, from fine perfumes to functional household goods. This document provides detailed application notes, experimental protocols, and quantitative data for the effective use of **citral oxime** in fragrance formulations.

Physicochemical and Olfactory Properties of Citral Oxime

A comprehensive understanding of the physicochemical properties of a fragrance ingredient is crucial for its effective application. The following table summarizes key quantitative data for **citral oxime**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ NO	[1]
Molecular Weight	167.25 g/mol	[1]
Odor Description	Green, citrus, slightly floral	[2]
Odor Detection Threshold	0.1 ppb (parts per billion)	[3]
Vapor Pressure	0.000907 mmHg at 25°C	[4]
Recommended Use Level	0.1% - 10% (up to 85% in specific applications like aerosols)	[2]

Experimental Protocols

I. Synthesis of Citral Oxime

Objective: To synthesize **citral oxime** from citral and hydroxylamine hydrochloride. This protocol is based on a common method for oxime formation.

Materials:

- Citral (mixture of geranial and neral isomers)
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- Sodium bicarbonate (NaHCO₃)
- Deionized water
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar

- Dropping funnel
- Condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Hexane and ethyl acetate (for column chromatography)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve citral and hydroxylamine hydrochloride in deionized water. The molar ratio of citral to hydroxylamine hydrochloride should be approximately 1:1.3 to 1:1.5.
- Slowly add a solution of sodium bicarbonate in deionized water dropwise to the reaction mixture while stirring. The molar ratio of sodium bicarbonate to citral should also be in the range of 1.3:1 to 1.5:1.
- Heat the reaction mixture to 50-60°C and continue stirring for 2-5 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash with deionized water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude **citral oxime**.

Purification: The crude product can be purified by silica gel column chromatography using a gradient of hexane and ethyl acetate as the eluent.

II. Quality Control: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Objective: To determine the purity and isomeric ratio of the synthesized **citral oxime**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- A suitable capillary column for fragrance analysis (e.g., DB-5 or equivalent).

Typical GC-MS Parameters:

- Injector Temperature: 250°C
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 5°C/minute to 280°C.
 - Hold at 280°C for 10 minutes.
- Carrier Gas: Helium, at a constant flow rate of 1.0 mL/minute.
- MS Ion Source Temperature: 230°C
- MS Quadrupole Temperature: 150°C
- Mass Range: m/z 40-400

Analysis: Inject a diluted sample of the purified **citral oxime** into the GC-MS. The resulting chromatogram will show peaks corresponding to the different isomers of **citral oxime**. The mass spectrum of each peak can be used to confirm the identity of the compound. The peak areas can be used to determine the purity and the ratio of the E/Z isomers.

III. Stability Testing of Citral Oxime in a Fragrance Formulation

Objective: To evaluate the stability of **citral oxime** in a finished product (e.g., a lotion or soap base) under accelerated aging conditions.

Materials:

- **Citral oxime**
- Unfragranced product base (e.g., lotion, soap)
- Oven capable of maintaining a constant temperature (e.g., 40°C)
- UV light chamber
- Glass containers for samples

Procedure:

- Prepare two samples of the product base: one with a specific concentration of **citral oxime** (e.g., 1%) and a control sample without any fragrance.
- Divide each sample into three portions and store them under the following conditions:
 - Room temperature (as a reference).
 - Elevated temperature (e.g., 40°C in an oven).
 - Exposure to UV light.
- Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks) for any changes in:
 - Odor: Note any changes in the scent profile, intensity, or the development of any off-odors.
 - Color: Observe any discoloration of the product.

- pH and Viscosity: Measure these parameters to check for any physical changes in the product base.
- Compare the results of the sample containing **citral oxime** with the control sample to determine the impact of the fragrance ingredient on the product's stability.

IV. Sensory Evaluation of Citral Oxime

Objective: To characterize the odor profile and performance of **citral oxime** using a trained sensory panel.

Panelist Selection and Training:

- Select a panel of individuals with a good sense of smell and the ability to describe odors accurately.
- Train the panelists on standard fragrance descriptors and evaluation techniques.

Evaluation Procedure:

- Odor Profile on a Smelling Strip:
 - Dip a standard smelling strip into a 10% solution of **citral oxime** in a neutral solvent (e.g., dipropylene glycol).
 - Ask the panelists to evaluate the odor at different time intervals (top note: immediately after dipping; middle note: after 15-60 minutes; base note: after several hours) and record their descriptions.
- Substantivity on Fabric:
 - Prepare a solution of a standard unfragranced laundry detergent containing a known concentration of **citral oxime**.
 - Wash a standardized fabric swatch (e.g., cotton) with this solution.
 - After drying, have the sensory panel evaluate the odor intensity of the fabric at different time points (e.g., immediately after drying, 24 hours, 48 hours, and 1 week) to assess its

substantivity. A control swatch washed with the unfragranced detergent should be used for comparison.

Signaling Pathways and Experimental Workflows

Olfactory Signal Transduction Pathway

The perception of odorants like **citral oxime** begins with the activation of olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal cavity. While the specific ORs that bind to **citral oxime** have not yet been identified, the general mechanism of olfactory signal transduction is well-established.

Caption: Generalized olfactory signal transduction pathway.

Experimental Workflow for Fragrance Application

The following diagram illustrates a logical workflow for incorporating and evaluating **citral oxime** in a new fragrance formulation.

Caption: Workflow for **citral oxime** application in fragrance development.

Conclusion

Citral oxime is a valuable synthetic fragrance ingredient that offers a unique and stable scent profile for a variety of applications. Its green, citrus, and floral character, combined with its good stability, makes it a versatile tool for perfumers. The provided protocols for synthesis, quality control, stability testing, and sensory evaluation offer a framework for researchers and developers to effectively utilize **citral oxime** in the creation of innovative and high-performing fragrances. Further research into the specific olfactory receptors that interact with **citral oxime** could provide deeper insights into its unique odor perception and open new avenues for fragrance design.

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